

Technical Monograph: (S)-1-(4-Quinoliny)ethanamine

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Compound of Interest

Compound Name: (S)-1-(quinolin-4-yl)ethanamine

Cat. No.: B8706320

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Content Type: Technical Guide & Chemical Profile Audience: Medicinal Chemists, Process Scientists, and Drug Discovery Researchers

Executive Summary

(S)-1-(4-Quinoliny)ethanamine (CAS: 255062-65-8) is a high-value chiral heterocyclic building block. It serves as a critical pharmacophore in the synthesis of antimalarial agents (chloroquine analogs) and type-II kinase inhibitors. Its structure features a primary amine attached to a chiral ethyl group at the C4 position of the quinoline ring. The "S" enantiomer is frequently targeted to probe stereospecific binding pockets in enzymes and receptors where the "R" isomer may show reduced efficacy or off-target toxicity.

This guide details the structural properties, asymmetric synthesis, and analytical characterization of this scaffold, emphasizing the Ellman sulfinamide protocol as the industry standard for high enantiomeric excess (ee).

Chemical Identification & Properties

Property	Detail
Chemical Name	(S)-1-(4-Quinolinyl)ethanamine
Synonyms	(S)-1-(Quinoln-4-yl)ethylamine; (1S)-1-(4-Quinolyl)ethylamine
CAS Number	255062-65-8 (S-enantiomer) 255062-64-7 (Racemate)
Molecular Formula	C ₁₁ H ₁₂ N ₂
Molecular Weight	172.23 g/mol
Chirality	(S)-Configuration (Cahn-Ingold-Prelog)
Physical State	Viscous yellow oil or low-melting solid (often stored as HCl salt)
Solubility	Soluble in DCM, MeOH, DMSO; Salts soluble in water
pKa	~9.5 (Primary amine), ~4.9 (Quinoline N)

SMILES:CC1=CC=NC2=CC=CC=C12 InChI:InChI=1S/C11H12N2/c1-8(12)10-6-7-13-11-5-3-2-4-9(10)11/h2-7,8H,12H2,1H3/t8-/m0/s1

Structural Analysis & Reactivity

The molecule consists of a bicyclic quinoline core substituted at the electron-deficient C4 position.

- **Benzylic Character:** The C-N bond at the chiral center is "benzylic-like," making it susceptible to oxidative cleavage or racemization under harsh basic conditions.
- **Nitrogen Basicity:** The primary amine () is significantly more basic than the quinoline nitrogen (), allowing for selective functionalization (e.g., amide coupling) without protecting the quinoline ring in many cases.

- Stereochemistry: The (S)-configuration directs the methyl group into specific hydrophobic pockets in protein targets, often enhancing potency over the racemate.

Synthesis Protocols

Strategy A: Asymmetric Synthesis via Ellman Auxiliary (Recommended)

This route is preferred for generating the (S)-enantiomer with high optical purity (>98% ee) without the yield loss associated with chiral resolution.

Mechanism: Condensation of 4-acetylquinoline with (S)-tert-butanefulfinamide followed by diastereoselective reduction.

Step-by-Step Protocol:

- Condensation (Imine Formation):
 - Reagents: 4-Acetylquinoline (1.0 eq), (S)-(-)-2-Methyl-2-propanesulfinamide (1.1 eq), $\text{Ti}(\text{OEt})_4$ (2.0 eq).
 - Solvent: Dry THF (0.5 M).
 - Conditions: Reflux for 12–24 h under N_2 .
 - Workup: Cool to RT, pour into brine, filter TiO_2 salts, extract with EtOAc.
 - Result: Chiral N-sulfinyl ketimine.
- Diastereoselective Reduction:
 - Reagents: NaBH_4 (2.0 eq) or L-Selectride (for higher selectivity).
 - Solvent: THF at -48°C to -78°C .
 - Process: Add reducing agent dropwise. The bulky tert-butyl group directs hydride attack to the Re-face of the imine.
 - Result: Sulfinamide intermediate (diastereomerically pure).

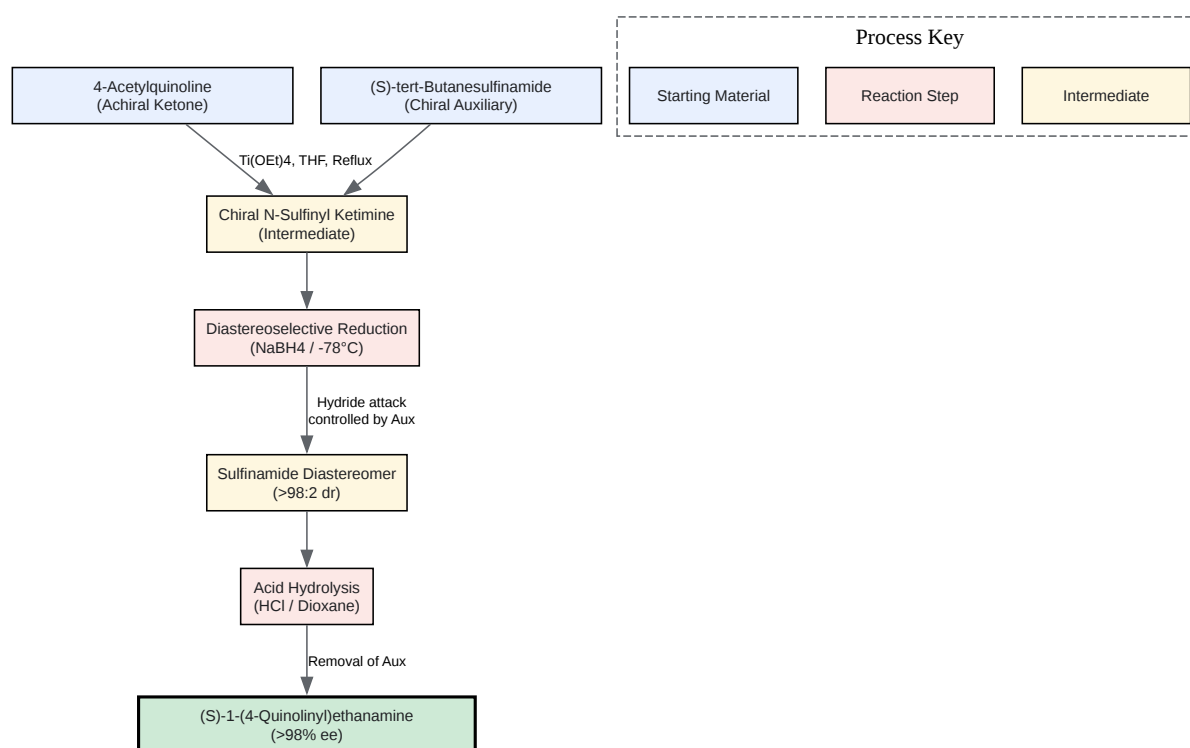
- Deprotection (Cleavage):
 - Reagents: 4M HCl in Dioxane.
 - Conditions: Stir at RT for 1 h.
 - Workup: Basify with NaOH to pH >12, extract free amine with DCM.
 - Result:(S)-1-(4-Quinoliny)ethanamine.

Strategy B: Classical Resolution (Racemate Separation)

Used when the racemic starting material is cheap and abundant.

- Dissolve racemic 1-(4-quinoliny)ethanamine in hot ethanol.
- Add 0.5 eq of L-(+)-Tartaric acid.
- Allow to cool slowly. The diastereomeric salt of the (S)-amine crystallizes preferentially (verify specific salt/solvent combination empirically).
- Recrystallize to constant melting point.
- Liberate the free base using 1M NaOH.

Synthesis Workflow Diagram



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Caption: Asymmetric synthesis of (S)-1-(4-quinoliny)ethanamine via Ellman's sulfinamide auxiliary.

Analytical Characterization

To validate the structure and purity of the synthesized (S)-enantiomer, the following data ranges are typical.

Nuclear Magnetic Resonance (NMR)

Data based on typical 4-substituted quinoline ethylamines in CDCl₃.

Nucleus	Shift (δ ppm)	Multiplicity	Integral	Assignment
¹ H	8.85	Doublet (d)	1H	Quinoline H-2
¹ H	8.10 - 8.15	Multiplet (m)	1H	Quinoline H-8
¹ H	8.05	Doublet (d)	1H	Quinoline H-5
¹ H	7.70	Triplet (t)	1H	Quinoline H-7
¹ H	7.55	Triplet (t)	1H	Quinoline H-6
¹ H	7.45	Doublet (d)	1H	Quinoline H-3
¹ H	4.85	Quartet (q)	1H	CH-NH ₂ (Chiral Center)
¹ H	1.80	Broad Singlet	2H	NH ₂
¹ H	1.55	Doublet (d)	3H	CH ₃ (Methyl group)

Chiral HPLC

Differentiation of enantiomers requires a polysaccharide-based chiral stationary phase.

- Column: Chiralpak AS-H or AD-H (Daicel).
- Mobile Phase: Hexane : Isopropanol (90:10) with 0.1% Diethylamine (DEA).
- Detection: UV at 254 nm.
- Retention: The (S)-enantiomer typically elutes distinct from the (R)-isomer (order depends on specific column; verify with racemate).

Applications in Drug Discovery[4]

Antimalarial Therapeutics

The 4-aminoquinoline core is the scaffold of Chloroquine. The (S)-1-(4-quinoliny)ethanamine side chain is used to synthesize "reversed" chloroquine analogs where the stereochemistry at the benzylic position influences resistance reversal in *Plasmodium falciparum*.

Kinase Inhibition

This amine serves as a key intermediate for Type-II kinase inhibitors. The quinoline ring binds to the hinge region or the hydrophobic back pocket, while the chiral amine provides a vector to solubilizing groups extending into the solvent front.

- Targets: c-Met, ALK, and Axl kinases.

Safety & Handling (MSDS Summary)

- Hazards:
 - H302: Harmful if swallowed.[1]
 - H315/H319: Causes skin and serious eye irritation.[1]
 - H335: May cause respiratory irritation.
- Handling:
 - Handle in a fume hood to avoid inhalation of amine vapors.
 - Wear nitrile gloves and safety goggles.
 - Store under inert gas (Nitrogen/Argon) at 2-8°C; the free amine absorbs CO₂ from air (carbamate formation).

References

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